

# Perfluamine: An In-depth Technical Guide to its Environmental Fate and Transport

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Perfluamine

Cat. No.: B110025

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the environmental fate and transport of **Perfluamine** (also known as Perfluorotripropylamine). Specific experimental data for this compound is limited; therefore, much of the information is based on data from structurally similar per- and polyfluoroalkyl substances (PFAS) and standardized testing protocols.

## Executive Summary

**Perfluamine** (Perfluorotripropylamine, CAS No. 338-83-0) is a perfluorinated amine notable for its chemical inertness and high thermal stability.<sup>[1]</sup> These properties, advantageous in its industrial applications as a heat transfer fluid, solvent, and in the electronics industry, also contribute to significant environmental concerns.<sup>[1]</sup> Like many per- and polyfluoroalkyl substances (PFAS), **Perfluamine** is characterized by extreme persistence in the environment.<sup>[1]</sup> Its strong carbon-fluorine bonds make it highly resistant to natural degradation processes.<sup>[1]</sup> Consequently, it has the potential for long-range environmental transport and bioaccumulation. This guide synthesizes the available data on the environmental fate and transport of **Perfluamine**, outlines standard experimental protocols for its assessment, and visualizes key environmental processes and analytical workflows.

## Physicochemical Properties and Environmental Distribution

The environmental behavior of **Perfluamine** is dictated by its physicochemical properties. While specific experimental data for **Perfluamine** is not always available, its properties can be inferred from its structure and from data on similar PFAS compounds.

Table 1: Physicochemical and Environmental Fate Properties of **Perfluamine**

Property	Value	Source/Comment
CAS Number	338-83-0	
Molecular Formula	C <sub>9</sub> F <sub>21</sub> N	
Molecular Weight	521.07 g/mol	
Boiling Point	125-135 °C	[2]
Vapor Pressure	5.16 hPa at 20°C	[2]
Water Solubility	Practically insoluble	Inferred from structure and properties of similar compounds.
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	5.3 - 6.1	[2] This high value indicates a strong tendency to partition into fatty tissues, suggesting a potential for bioaccumulation.
K <sub>oc</sub> (Soil Organic Carbon-Water Partitioning Coefficient)	Data not available	Expected to be high based on the high Log K <sub>ow</sub> , indicating a tendency to sorb to organic matter in soil and sediment.
Henry's Law Constant	Data not available	
Atmospheric Lifetime	Potentially very long	Perfluorinated compounds are known to have long atmospheric lifetimes, often on the order of hundreds to thousands of years.[3][4]
Biological Half-Life (Rats)	110 - 300 days (linear and exponential models)	[5] This indicates significant persistence within biological systems.

## Environmental Fate: Persistence and Degradation

**Perfluamine** is expected to be extremely persistent in the environment due to the strength of the carbon-fluorine bond, which is one of the strongest in organic chemistry.

## Abiotic Degradation

- Hydrolysis: **Perfluamine** is not expected to undergo significant hydrolysis under typical environmental pH conditions (pH 4-9). The C-F bonds are resistant to cleavage by water. Studies on other perfluorinated compounds have shown hydrolysis to be a negligible degradation pathway.[\[6\]](#)
- Photolysis: Direct photolysis of **Perfluamine** in the atmosphere or in surface waters is expected to be a very slow process.[\[7\]](#)[\[8\]](#) While some PFAS can be degraded under specific laboratory conditions using high-energy UV light, these conditions are not representative of the natural environment.[\[9\]](#)

## Biotic Degradation

Currently, there is no evidence to suggest that **Perfluamine** is readily biodegradable. Perfluorinated compounds are generally recalcitrant to microbial degradation.[\[10\]](#)[\[11\]](#)[\[12\]](#) The fluorine atoms shield the carbon backbone from enzymatic attack. While some research has shown limited biodegradation of certain polyfluorinated substances (which contain some C-H bonds), perfluorinated compounds like **Perfluamine** are considered non-biodegradable under normal environmental conditions.[\[13\]](#)[\[14\]](#)

## Environmental Transport

The mobility of **Perfluamine** in the environment is governed by its partitioning behavior between air, water, soil, and biota.

## Atmospheric Transport

Due to its potential for a long atmospheric lifetime, **Perfluamine** could be subject to long-range atmospheric transport, leading to its presence in remote ecosystems far from its sources.

## Transport in Water and Soil

In aquatic and terrestrial systems, the transport of **Perfluamine** is largely influenced by its high hydrophobicity (high Log  $K_{ow}$ ) and expected high sorption to organic matter (high  $K_{oc}$ ). This suggests that **Perfluamine** will likely partition to sediments and soils, reducing its mobility in the aqueous phase. However, it can still be transported dissolved in water or bound to particulate matter.

## Bioaccumulation and Trophic Transfer

The high Log  $K_{ow}$  value of **Perfluamine** indicates a significant potential for bioaccumulation in organisms.[2] It is likely to accumulate in fatty tissues. The long biological half-life observed in rats further supports its potential to persist and accumulate in biological systems.[5] While a specific Bioconcentration Factor (BCF) for **Perfluamine** in fish or other aquatic organisms is not available, it is expected to be high based on its chemical properties.

## Experimental Protocols

The following sections describe standardized experimental protocols that are used to determine the key environmental fate and transport parameters for chemicals like **Perfluamine**. These are based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and methods from the U.S. Environmental Protection Agency (EPA).

### Octanol-Water Partition Coefficient ( $K_{ow}$ )

- Method: OECD Test Guideline 117: Partition Coefficient (n-octanol/water), HPLC Method.[15]
- Principle: This method determines the  $K_{ow}$  by measuring the retention time of the substance on a high-performance liquid chromatography (HPLC) column with a non-polar stationary phase. The retention time is correlated with the known  $K_{ow}$  values of reference compounds. This method is particularly suitable for substances with high Log  $K_{ow}$  values and low water solubility.
- Procedure:
  - An analytical column is packed with a solid phase coated with a non-polar organic material (e.g., C18).
  - A polar mobile phase (e.g., methanol-water mixture) is used to elute the test substance.
  - The retention time of the test substance is measured.
  - A calibration curve is generated using reference compounds with known Log  $K_{ow}$  values.

- The Log  $K_{ow}$  of the test substance is determined from its retention time using the calibration curve.

## Soil Organic Carbon-Water Partitioning Coefficient ( $K_{oc}$ )

- Method: OECD Test Guideline 121: Estimation of the Adsorption Coefficient ( $K_{oc}$ ) on Soil and on Sewage Sludge using High Performance Liquid Chromatography (HPLC).
- Principle: Similar to the  $K_{ow}$  determination, this method uses HPLC to estimate the  $K_{oc}$ . The retention time of the substance on a column packed with a stationary phase containing immobilized organic carbon is measured and correlated with the known  $K_{oc}$  values of reference compounds.[\[16\]](#)[\[17\]](#)
- Procedure:
  - An HPLC column is packed with a stationary phase containing immobilized organic matter (e.g., cyanopropyl-silica).
  - The test substance is injected onto the column and eluted with a suitable mobile phase.
  - The retention time is determined.
  - A calibration graph of log k (capacity factor) versus log  $K_{oc}$  is plotted for a series of reference substances with known  $K_{oc}$  values.
  - The log  $K_{oc}$  of the test substance is calculated from its retention time.

## Bioconcentration Factor (BCF)

- Method: OECD Test Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure.
- Principle: This guideline describes procedures for characterizing the bioconcentration and bioaccumulation of chemicals in fish. For a substance with a high Log  $K_{ow}$  like **Perfluamine**, a dietary exposure test is often more appropriate than an aqueous exposure test due to its low water solubility.
- Procedure (Dietary Exposure):

- Uptake Phase: Fish are fed a diet containing a known concentration of the test substance for a specific period (e.g., 28 days).
- Depuration Phase: The fish are then transferred to a clean environment and fed an uncontaminated diet. The concentration of the test substance in the fish is measured at various time points.
- Analysis: The concentration of the test substance in fish tissue and the diet is measured over time using a suitable analytical method (e.g., LC-MS/MS).
- Calculation: The BCF is calculated as the ratio of the concentration of the chemical in the fish to the concentration in the water at steady state. For dietary exposure, a biomagnification factor (BMF) is calculated.

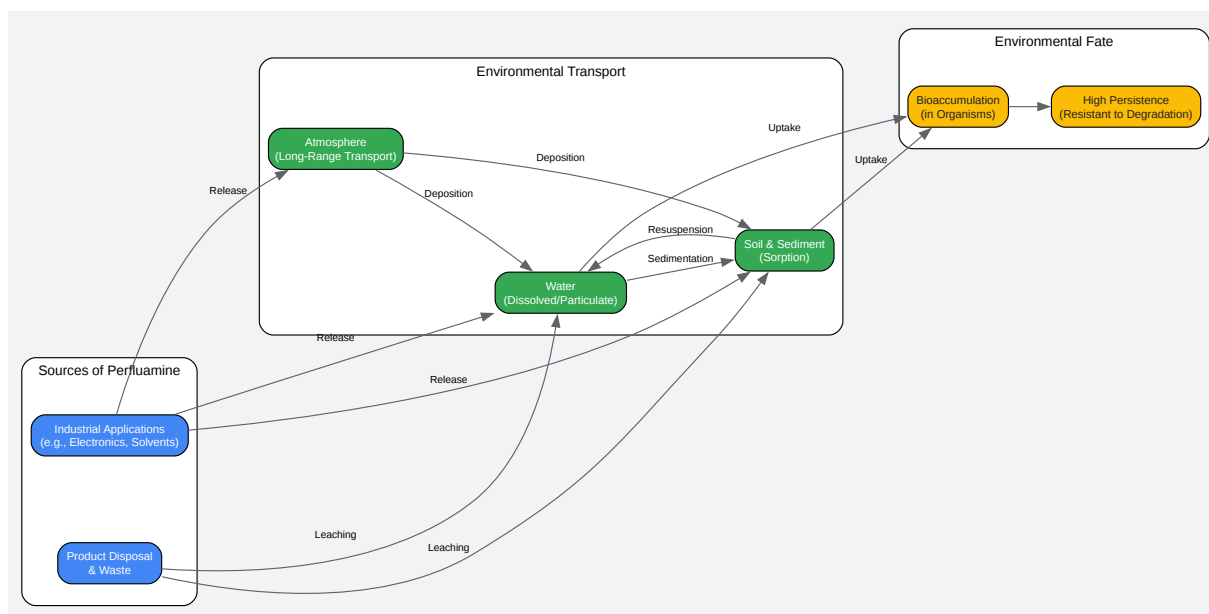
## Analytical Methods for Environmental Samples

- Method: EPA Method 1633: Analysis of Per- and Polyfluoroalkyl Substances (PFAS) in Aqueous, Solid, Biosolids, and Tissue Samples by LC-MS/MS.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Principle: This method is used for the determination of various PFAS, including compounds structurally similar to **Perfluamine**, in a range of environmental matrices. It involves sample extraction, cleanup, and analysis by liquid chromatography/tandem mass spectrometry (LC-MS/MS).[\[21\]](#)[\[22\]](#)
- Procedure Overview:
  - Sample Preparation: The sample (water, soil, sediment, or tissue) is spiked with isotopically labeled internal standards.
  - Extraction:
    - Water: Solid Phase Extraction (SPE) is used to concentrate the analytes and remove interfering substances.
    - Solids (Soil, Sediment, Tissue): Solvent extraction is used to transfer the analytes from the solid matrix into a liquid extract.

- Cleanup: The extract is further purified using techniques like carbon cleanup to remove matrix interferences.
- Analysis: The purified extract is injected into an LC-MS/MS system. The analytes are separated by the LC and detected and quantified by the MS/MS.
- Quantification: Concentrations are determined using the isotope dilution method, which corrects for matrix effects and variations in extraction efficiency.

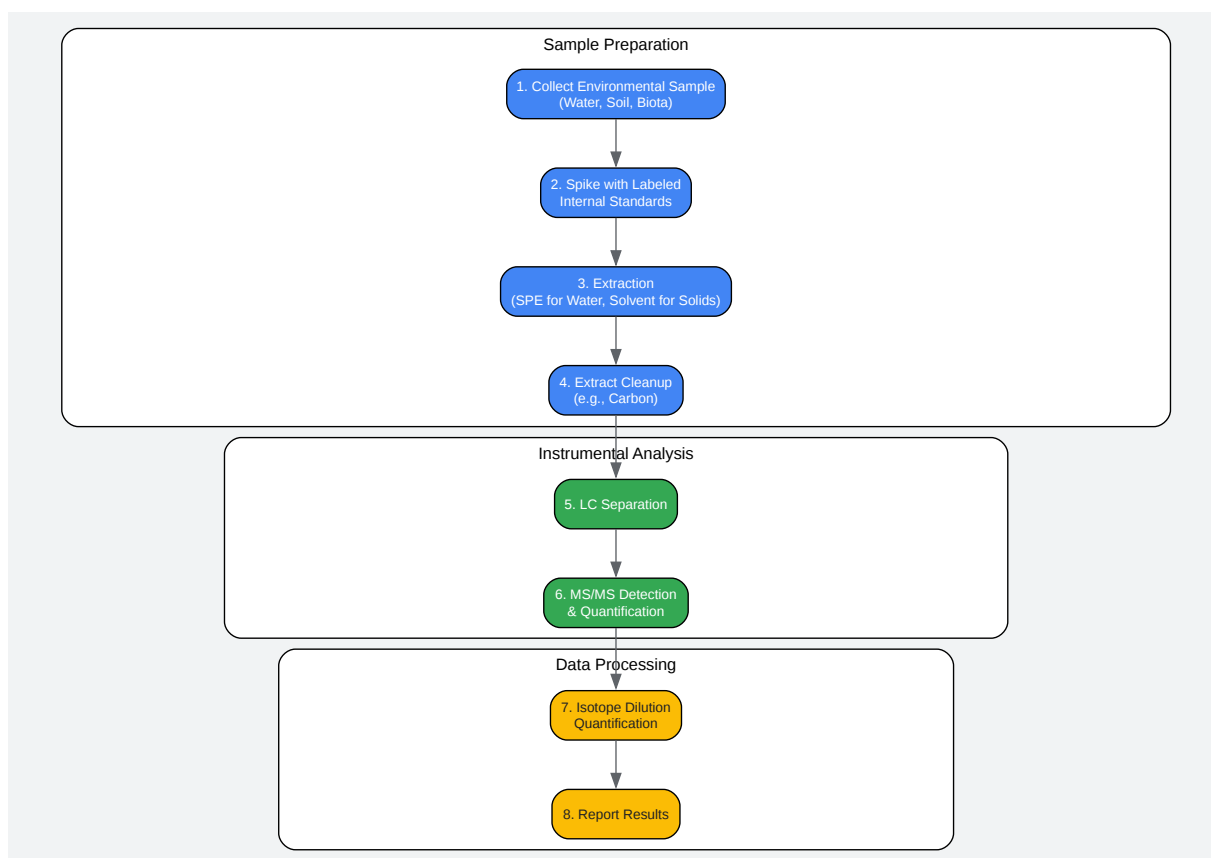
## Visualizations

The following diagrams illustrate key concepts and workflows related to the environmental fate and transport of **Perfluamine**.



[Click to download full resolution via product page](#)

Caption: Conceptual model of **Perfluamine**'s environmental fate and transport.



[Click to download full resolution via product page](#)

Caption: General workflow for analyzing **Perfluamine** in environmental samples.

## Conclusion and Future Research

**Perfluamine's** properties strongly suggest it is a persistent, bioaccumulative, and environmentally immobile compound. Its resistance to degradation means it will likely persist in the environment for extended periods, posing a long-term risk.

There is a critical need for further research to generate specific experimental data for **Perfluamine** to accurately assess its environmental risk. Key research areas should include:

- Determination of its  $K_{oc}$  in various soil types.
- Conducting bioconcentration studies in relevant aquatic organisms.
- Investigating its potential for trophic transfer in food webs.
- Developing more sensitive and specific analytical methods for its detection in complex matrices.

Understanding the environmental behavior of **Perfluamine** is essential for developing effective risk management strategies and for making informed decisions regarding its use and disposal.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. CAS 338-83-0: Perfluorotripropylamine | CymitQuimica [cymitquimica.com]
2. Perfluorotripropylamine CAS#: 338-83-0 [m.chemicalbook.com]
3. acp.copernicus.org [acp.copernicus.org]
4. researchgate.net [researchgate.net]
5. Perfluorotripropylamine | N(C3F7)3 | CID 67645 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. Atmospheric degradation of perfluoro-2-methyl-3-pentanone: photolysis, hydrolysis and hydration - PubMed [pubmed.ncbi.nlm.nih.gov]
7. Photodegradation and photocatalysis of per- and polyfluoroalkyl substances (PFAS): A review of recent progress - PMC [pmc.ncbi.nlm.nih.gov]
8. Photodegradation of per- and polyfluoroalkyl substances in water: A review of fundamentals and applications - PubMed [pubmed.ncbi.nlm.nih.gov]
9. researchgate.net [researchgate.net]

- 10. experts.umn.edu [experts.umn.edu]
- 11. Nothing lasts forever: understanding microbial biodegradation of polyfluorinated compounds and perfluorinated alkyl substances - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Biodegradation of per- and polyfluoroalkyl substances (PFAS): A review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. experts.umn.edu [experts.umn.edu]
- 15. files.nc.gov [files.nc.gov]
- 16. log KOC - ECETOC [ecetoc.org]
- 17. diva-portal.org [diva-portal.org]
- 18. US EPA Method 1633 for PFAS in Waters, Soils and Biosolids | Agilent [agilent.com]
- 19. environmentallawplus.com [environmentallawplus.com]
- 20. labdepotinc.com [labdepotinc.com]
- 21. epa.gov [epa.gov]
- 22. pfas-1.itrcweb.org [pfas-1.itrcweb.org]
- To cite this document: BenchChem. [Perfluamine: An In-depth Technical Guide to its Environmental Fate and Transport]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110025#environmental-fate-and-transport-of-perfluamine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)